

3-Morpholinopropanal: Synthetic Evolution and Pharmaceutical Utility

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Compound of Interest

Compound Name: 3-Morpholinopropanal

CAS No.: 19851-01-5

Cat. No.: B012511

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Executive Summary & Chemical Identity

3-Morpholinopropanal (CAS 3999-10-8) is a labile, reactive intermediate belonging to the class of amino-aldehydes. Unlike stable reagents found in standard catalogs, this molecule is frequently generated in situ due to its tendency to polymerize or oxidize upon storage. It serves as a critical "C3-spacer" synthon in medicinal chemistry, primarily used to introduce the morpholine solubilizing group into lipophilic drug scaffolds via reductive amination.

Physical & Chemical Profile[1][2][3][4][5][6][7]

Property	Specification	Notes
IUPAC Name	3-(Morpholin-4-yl)propanal	
Molecular Formula	C ₇ H ₁₃ NO ₂	
Molecular Weight	143.18 g/mol	
Appearance	Colorless to yellow oil	Darkens rapidly upon air exposure
Boiling Point	~85–90 °C (at 10 mmHg)	Decomposition risk at atmospheric pressure
Solubility	Water, DCM, Methanol	Highly miscible in polar organic solvents
Stability	Low	Prone to self-aldol condensation and oxidation

Historical Genesis: The Shift to Michael Acceptors

The history of **3-morpholinopropanal** is not defined by a single "eureka" moment but rather by the industrial shift in alkylation strategies during the mid-20th century (1940s–1960s).

The Alkyl Halide Era vs. The Acrolein Shift

Early synthesis of N-substituted morpholines relied on N-alkylation using 3-chloropropanal or related alkyl halides. This method was plagued by:

- Toxicity: High toxicity of chloro-aldehydes.
- Selectivity: Competitive O-alkylation vs. N-alkylation.
- Atom Economy: Generation of stoichiometric salt waste.

The "discovery" of **3-morpholinopropanal** as a viable pathway emerged with the refinement of the Michael Addition (conjugate addition). Chemists realized that morpholine, a secondary amine, could attack the electron-deficient

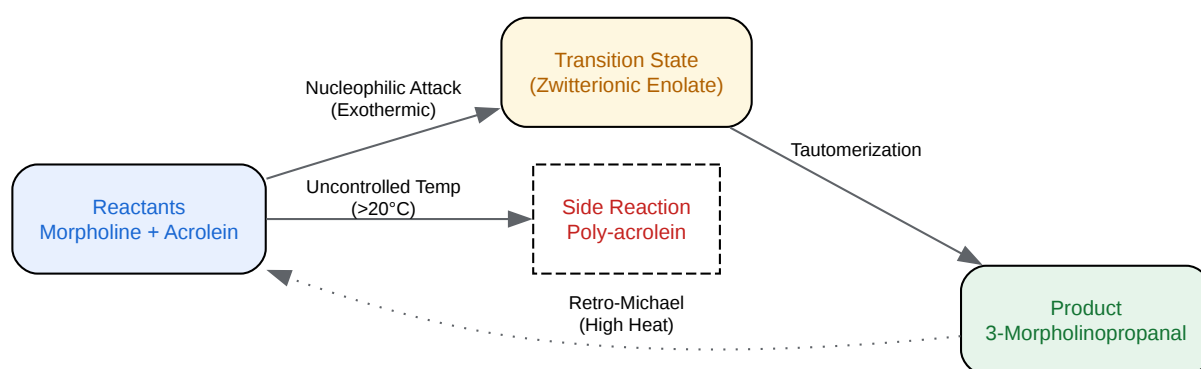
-carbon of acrolein (propenal) under mild conditions. This route offered 100% atom economy and avoided halogenated precursors, becoming the standard industrial route for introducing amino-propyl chains.

Mechanistic Deep Dive: The Aza-Michael Addition

The formation of **3-morpholinopropanal** is a classic Aza-Michael addition. The reaction is reversible and exothermic. Understanding the mechanism is crucial for controlling impurity profiles (specifically the polymerization of acrolein).

Reaction Pathway[1][2][6][8][9][10]

- Nucleophilic Attack: The lone pair on the morpholine nitrogen attacks the -carbon of acrolein.
- Enolate Formation: The electrons shift to form a transient enolate/enol.
- Tautomerization: Rapid proton transfer restores the carbonyl group, yielding the aldehyde.



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Figure 1: Mechanistic pathway of **3-morpholinopropanal** synthesis via Aza-Michael addition. Note the reversibility and polymerization risk.

Experimental Protocol: In Situ Generation

Expert Note: Due to the instability of isolated **3-morpholinopropanal**, the following protocol describes its generation followed immediately by a trapping reaction (Reductive Amination). This is the industry-standard "Self-Validating" workflow.

Reagents

- Morpholine: 1.0 equiv (Distilled)
- Acrolein: 1.05 equiv (Stabilized with hydroquinone)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Reducing Agent (for Step 2): Sodium Triacetoxyborohydride (STAB)

Step-by-Step Methodology

- Cryogenic Setup:
 - Charge a dry 3-neck round-bottom flask with DCM (0.5 M concentration relative to morpholine).
 - Add Morpholine (1.0 equiv).
 - Cool the system to -10°C to 0°C using an ice/salt bath. Causality: Acrolein polymerization is highly exothermic; low temperature favors the 1,4-addition over 1,2-addition or polymerization.
- Controlled Addition:
 - Add Acrolein (1.05 equiv) dropwise over 30–60 minutes.
 - Critical Checkpoint: Monitor internal temperature. Do not allow it to exceed 5°C.
- Reaction Maturation:
 - Stir at 0°C for 1 hour, then allow to warm to room temperature (20°C) for 30 minutes.
 - Validation: Take an aliquot for ¹H-NMR or TLC. Disappearance of the morpholine N-H signal indicates conversion. The aldehyde proton should appear as a triplet near

9.8 ppm.

- Downstream Application (Reductive Amination):
 - Do not isolate. Add the target amine (H-R) and STAB directly to the reaction mixture.
 - This "One-Pot" method prevents the degradation of the aldehyde.

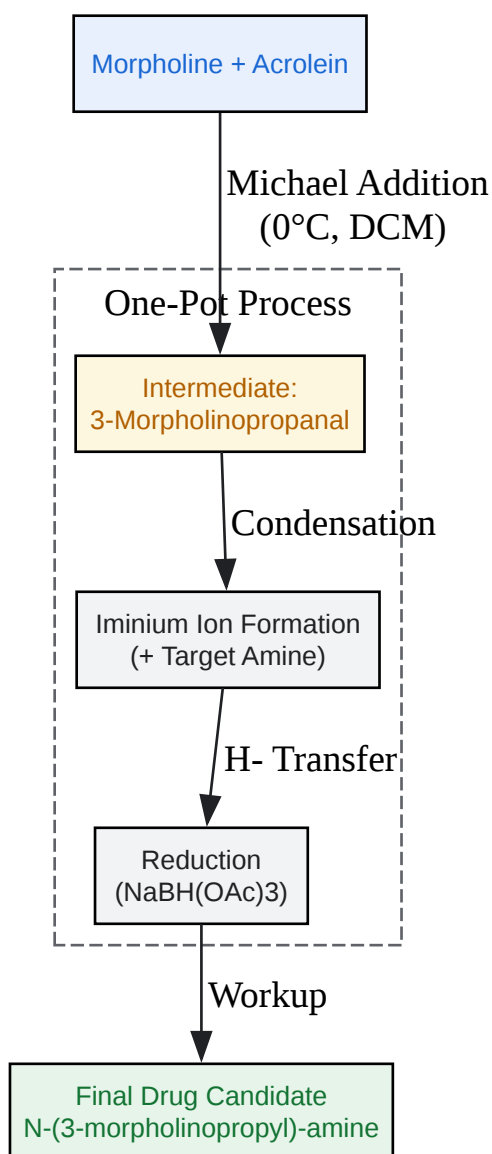
Applications in Drug Discovery[2][10]

3-Morpholinopropanal is primarily a solubilizing linker. The morpholine ring is a "privileged structure" that lowers logP and improves metabolic stability compared to open-chain amines.

Key Therapeutic Areas

- Oncology: Synthesis of kinase inhibitors where the morpholine tail binds to the solvent-exposed region of the ATP pocket.
- CNS Agents: The propyl-morpholine chain is found in various antipsychotic and antidepressant scaffolds (e.g., Molindone analogs).

Synthetic Workflow: The Reductive Amination Route



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Figure 2: The "One-Pot" synthetic workflow converting raw materials into pharmaceutical candidates without isolating the unstable aldehyde.

Technical Challenges & Troubleshooting

Issue	Root Cause	Mitigation Strategy
Polymerization	Acrolein instability or high temperature	Use commercial acrolein with hydroquinone inhibitor; keep T < 5°C.
Low Yield	Retro-Michael reaction (reversibility)	Avoid heating the aldehyde above 40°C during workup. Use immediately.
Oxidation	Air sensitivity of the aldehyde C-H bond	Perform all reactions under Nitrogen or Argon atmosphere.
Color Change	Formation of conjugated enals (Aldol)	If the solution turns dark orange/brown, distill immediately or discard.

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